

Application Notes and Protocols for Solid Silver Chlorite (AgClO_2)

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Compound of Interest

Compound Name: Silver Chlorite

CAS No.: 7783-91-7

Cat. No.: B12695225

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Abstract

Silver chlorite (AgClO_2) is a primary explosive material with extreme sensitivity to shock, friction, heat, and contact with various organic and inorganic substances. Its high reactivity and unpredictable nature severely limit its practical application in controlled chemical synthesis. These application notes provide a comprehensive overview of the known properties of solid **silver chlorite**, detailed protocols for its small-scale synthesis for research purposes, and critical safety procedures for its handling and disposal. The information presented is intended to inform researchers of the significant hazards associated with this compound and to strongly discourage its use in applications where safer alternatives exist.

Introduction

Silver chlorite is a pale yellow solid with the chemical formula AgClO_2 . While of interest for its chemical properties as a potent oxidizing agent, its utility is overshadowed by its inherent instability. It is classified as a shock-sensitive explosive that can decompose violently. Reports indicate that heating **silver chlorite** to 105 °C will result in a violent explosion.^[1] It also reacts

explosively with a range of substances, including sulfur, hydrochloric acid, and iodoalkanes.^[1]
^[2] Due to these hazardous properties, solid **silver chlorite** is not a commercially available reagent and its use in synthetic chemistry is not well-documented in peer-reviewed literature. The primary focus of this document is to provide a detailed hazard assessment and protocols for its synthesis and handling in a research context where its properties are being studied, rather than its application as a routine reagent.

Physicochemical Properties and Hazard Data

A summary of the key properties and hazard information for solid **silver chlorite** is provided in the table below.

Property	Value	Citation
Chemical Formula	AgClO ₂	^[1]
Molar Mass	175.32 g/mol	^[1]
Appearance	Slightly yellow solid	^[1]
Crystal Structure	Orthorhombic	^[1]
Solubility in Water	0.45 g/100ml	^[1]
Decomposition/Explosion	Explodes violently at 105 °C. Decomposes to silver chloride at 156 °C if heated very carefully.	^[1]
Hazards	GHS01: Explosive, shock-sensitive. Reacts explosively with various substances.	^[1] ^[2]

Experimental Protocols

WARNING: The following procedures should only be attempted by experienced chemists in a controlled laboratory setting with all necessary safety precautions in place. The quantities described should not be scaled up.

Synthesis of Solid Silver Chlorite (Small Scale)

This protocol describes the precipitation of **silver chlorite** from aqueous solutions of silver nitrate and sodium chlorite.^{[1][2]}

Materials:

- Silver nitrate (AgNO_3)
- Sodium chlorite (NaClO_2)
- Deionized water
- Beakers
- Stir plate and stir bar
- Filtration apparatus (Buchner funnel, filter paper)
- Wash bottle

Procedure:

- In a fume hood, prepare a dilute aqueous solution of silver nitrate (e.g., 0.1 M).
- In a separate beaker, prepare a dilute aqueous solution of sodium chlorite (e.g., 0.1 M).
- While stirring the silver nitrate solution, slowly add the sodium chlorite solution.
- A pale yellow precipitate of **silver chlorite** will form immediately.
- Continue stirring for a few minutes to ensure complete precipitation.
- Filter the precipitate using a Buchner funnel and filter paper.
- Wash the solid **silver chlorite** with small portions of cold deionized water to remove any soluble impurities.

- Crucially, do not allow the solid to fully dry in a way that could cause friction or shock. The material is reported to be significantly more dangerous when dry.^[2] For storage or immediate use in a subsequent reaction in the same vessel, it is often handled as a wet solid or slurry.

Handling and Storage

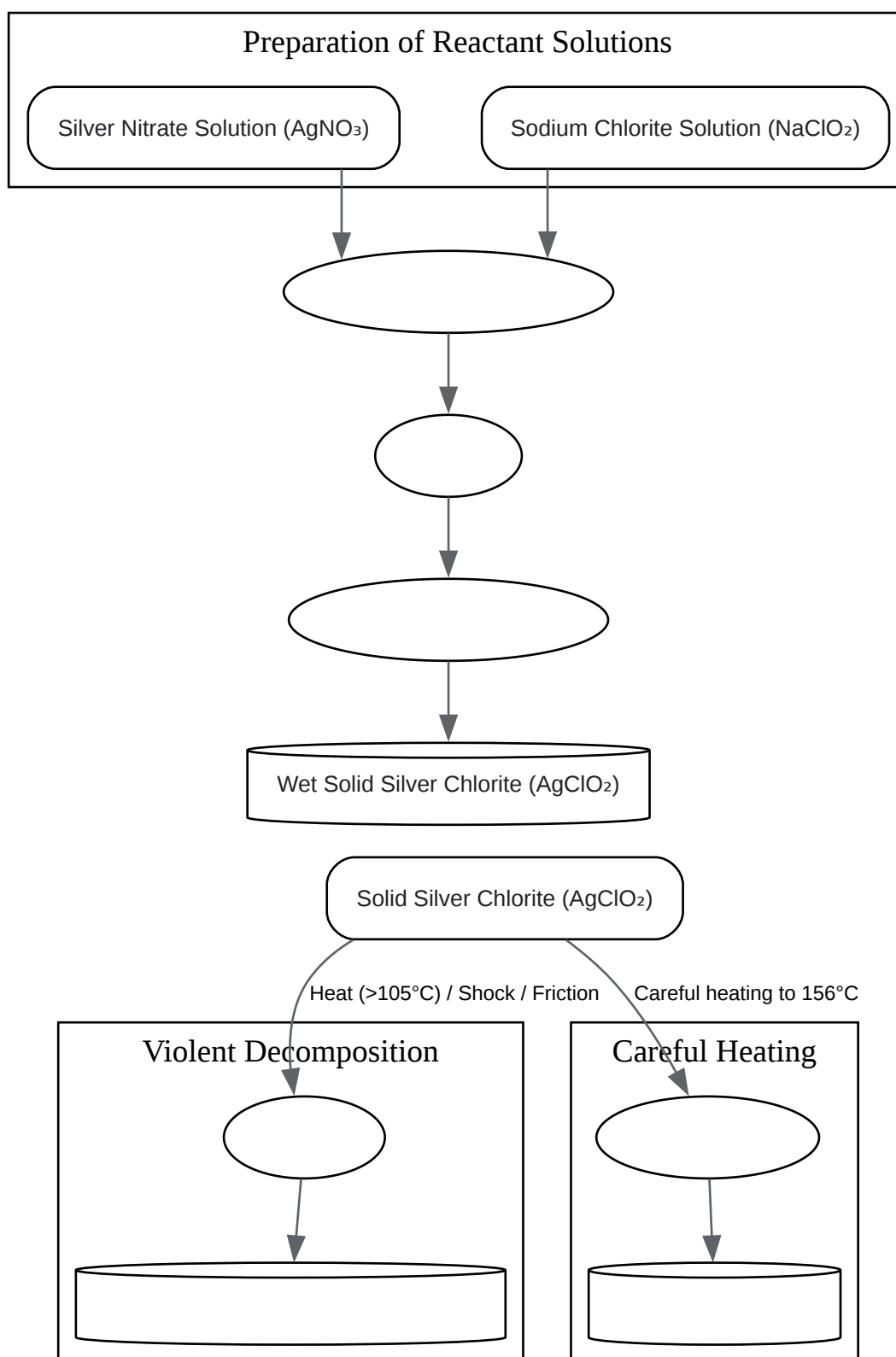
- ALWAYS handle solid **silver chlorite** in the smallest possible quantities.
- Use personal protective equipment (PPE), including a face shield, safety goggles, and flame-retardant lab coat.
- Avoid friction, grinding, or any action that could create static discharge or shock. Use plastic or rubber spatulas instead of metal.
- Store wet under water in a clearly labeled, non-metallic container in a designated explosives storage location, away from light, heat, and incompatible materials.
- Never store dry **silver chlorite**.

Disposal

- Disposal of **silver chlorite** must be treated as disposal of an explosive material and should be carried out in accordance with institutional and regulatory guidelines for hazardous waste.
- For small quantities, controlled decomposition in a remote, protected area by trained personnel may be an option. This should not be attempted without expert consultation.
- Alternatively, chemical neutralization may be possible, but this should also be approached with extreme caution due to the potential for violent reactions.

Diagrams

Synthesis Workflow



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References

- 1. Silver chlorite - Wikipedia [en.wikipedia.org]
- 2. What Is Silver Chloride: A Full Guide to AgCl [eureka.patsnap.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Solid Silver Chlorite (AgClO₂)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12695225/docs#application-notes-and-protocols-for-solid-silver-chlorite-agclo>]

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